

# Navigating the Physicochemical Landscape of 4-Methylenetetrahydro-2H-pyran: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methylenetetrahydro-2H-pyran

Cat. No.: B1584645

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## Introduction: The Emerging Significance of 4-Methylenetetrahydro-2H-pyran

**4-Methylenetetrahydro-2H-pyran**, a heterocyclic organic compound, is gaining traction within the scientific community, particularly in the realms of synthetic chemistry and drug discovery. Its unique structural motif, featuring a tetrahydropyran ring with an exocyclic methylene group, imparts distinct reactivity and conformational properties. These characteristics make it a valuable building block for the synthesis of complex molecules and novel pharmaceutical agents. A thorough understanding of its fundamental physical properties, such as boiling point and density, is paramount for its effective handling, purification, and application in various experimental settings. This guide provides a comprehensive overview of these key physical parameters and outlines the standardized methodologies for their experimental determination.

## Core Physical Properties of 4-Methylenetetrahydro-2H-pyran

The physical properties of a compound are critical for its practical application in a laboratory setting. They dictate the appropriate conditions for storage, handling, and reaction setups. For

**4-Methylenetetrahydro-2H-pyran** (CAS No: 36838-71-8), the boiling point and density are two of the most fundamental of these properties.

| Physical Property | Value                       | Conditions     |
|-------------------|-----------------------------|----------------|
| Boiling Point     | 122.0 ± 29.0 °C             | at 760 mmHg[1] |
| Density           | 0.9 ± 0.1 g/cm <sup>3</sup> | Not Specified  |

These values, particularly the boiling point, are crucial for purification techniques such as distillation. The density is essential for accurate measurements and for understanding the compound's behavior in various solvents.

## Experimental Determination of Physical Properties

To ensure the purity and identity of **4-Methylenetetrahydro-2H-pyran** in a research setting, experimental verification of its physical properties is often necessary. The following sections detail the robust and widely accepted protocols for determining the boiling point and density of a liquid sample.

### Boiling Point Determination: The Capillary Method

The capillary method is a common and reliable technique for determining the boiling point of a liquid, especially when only a small sample volume is available.[2] The principle behind this method is that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[3]

Protocol:

- Sample Preparation: Place a few milliliters of **4-Methylenetetrahydro-2H-pyran** into a small test tube.
- Capillary Insertion: Insert a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- Apparatus Setup: Attach the test tube to a thermometer and immerse the assembly in a heating bath (e.g., a Thiele tube or an oil bath) to ensure uniform heating.[4][5]

- Heating: Gently heat the bath. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation: Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[4]
- Temperature Recording: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[6]

## Density Determination: The Pycnometer Method

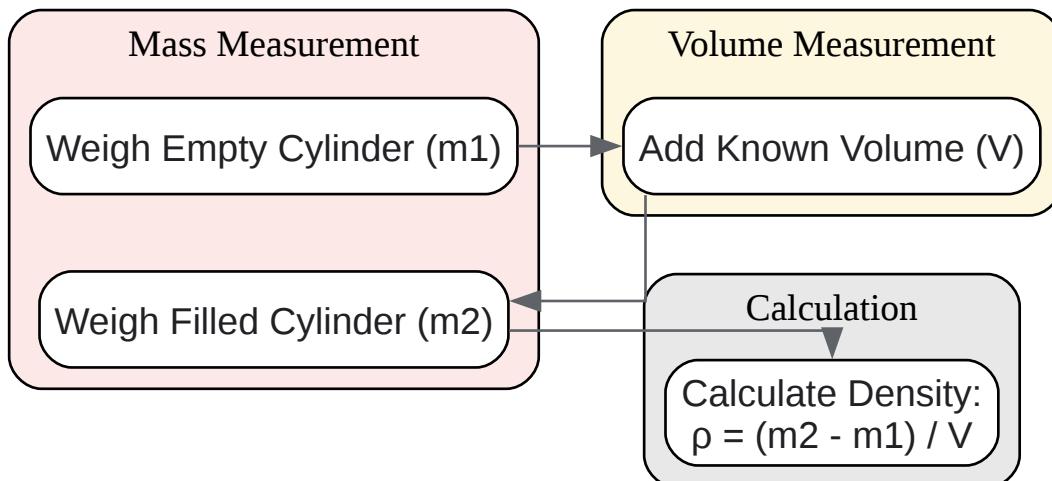
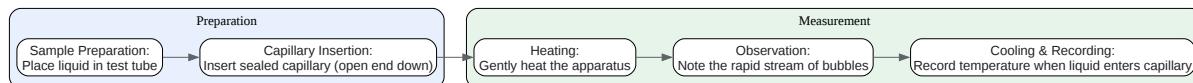
The density of a liquid is its mass per unit volume.[7] A straightforward and accurate method for its determination involves the use of a pycnometer or a simple graduated cylinder and a balance.[8][9]

### Protocol:

- Weighing the Empty Vessel: Accurately weigh a clean, dry measuring cylinder or pycnometer on an analytical balance and record its mass (m1).[8]
- Measuring the Volume: Add a known volume of **4-Methylenetetrahydro-2H-pyran** (e.g., 10 mL) to the measuring cylinder. Read the volume from the bottom of the meniscus.[7][8]
- Weighing the Filled Vessel: Weigh the measuring cylinder containing the liquid and record the new mass (m2).[8]
- Calculating the Density: The mass of the liquid is the difference between the two weighings (m2 - m1). The density ( $\rho$ ) is then calculated using the formula:  $\rho = (m2 - m1) / V$  where V is the volume of the liquid.[8]

## Experimental Workflow Visualization

To further elucidate the experimental processes, the following diagrams illustrate the logical flow of the boiling point and density determination procedures.



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